

## Hazard Identification and Safety Summary

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### Compound of Interest

Compound Name: *D-Biopterin*

Cat. No.: B080005

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Before handling **D-Biopterin**, it is essential to be aware of its potential hazards. The following table summarizes the key safety information based on data for L-Biopterin and its derivatives, which should be applied to **D-Biopterin** as a precautionary measure.

Hazard Classification	Description	GHS Pictogram	Signal Word
Acute Oral Toxicity	Harmful if swallowed. [1]	GHS07	Warning
Skin Corrosion/Irritation	Causes skin irritation. [2]	GHS07	Warning
Serious Eye Damage/Irritation	Causes serious eye irritation.[2]	GHS07	Warning
Specific target organ toxicity (single exposure)	May cause respiratory irritation.	GHS07	Warning

## Personal Protective Equipment (PPE)

To ensure personal safety when handling **D-Biopterin**, the following personal protective equipment should be worn:

- Eye Protection: Safety glasses with side shields or goggles.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: Use in a well-ventilated area. If dust formation is likely, a NIOSH-approved respirator may be necessary.

## Accidental Release and Spill Procedure

In the event of a spill, follow these steps to ensure safe cleanup and containment:

- Evacuate and Secure the Area: If the spill is large, evacuate the immediate area and restrict access.
- Ensure Proper Ventilation: Work in a well-ventilated space to avoid inhalation of dust.<sup>[2]</sup>
- Wear Appropriate PPE: Before cleaning the spill, don the required personal protective equipment.
- Contain the Spill: For powdered **D-Biopterin**, carefully sweep up the material to avoid creating dust.<sup>[2]</sup> Place the swept material into a suitable, labeled container for disposal.<sup>[2]</sup>
- Clean the Area: Once the bulk of the material is collected, decontaminate the spill area with a suitable cleaning agent and water.
- Dispose of Cleanup Materials: All materials used for cleanup (e.g., paper towels, absorbent pads) should be placed in the same labeled waste container as the spilled chemical.

## D-Biopterin Disposal Protocol

Follow this step-by-step protocol for the routine disposal of **D-Biopterin** waste:

- Waste Segregation:
  - Do not mix **D-Biopterin** waste with other incompatible chemical waste.
  - Solid waste (e.g., unused **D-Biopterin**, contaminated labware) should be collected separately from liquid waste.

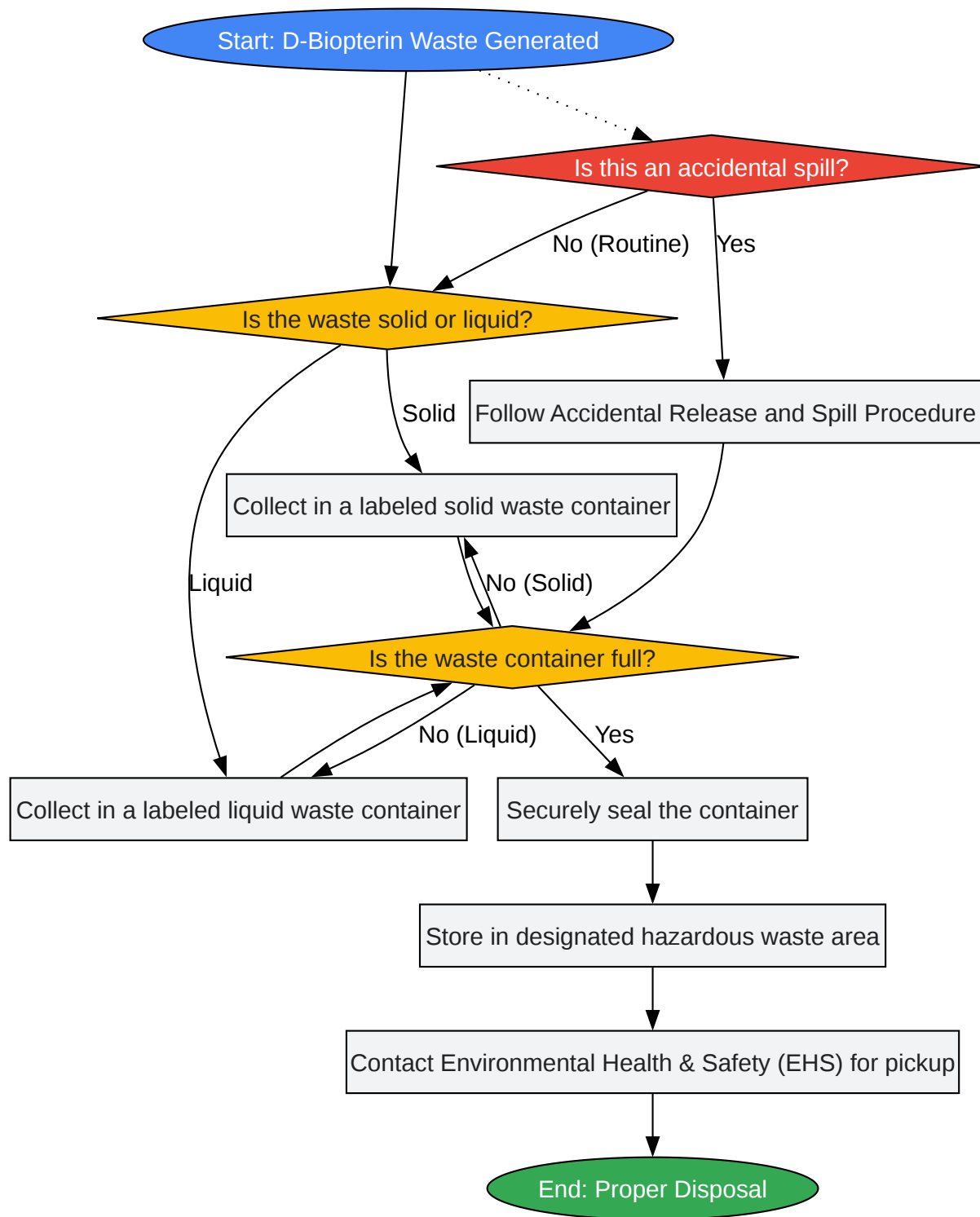
- Containerization:
  - Use a dedicated, sealable, and clearly labeled waste container.
  - The label should include:
    - "Hazardous Waste"
    - "**D-Biopterin**"
    - The primary hazards (e.g., Irritant, Harmful if Swallowed)
    - Accumulation start date.
- Collection of Solid Waste:
  - Place any unused or expired solid **D-Biopterin** directly into the designated waste container.
  - Contaminated items such as weighing paper, gloves, and disposable labware should also be placed in this container.
- Collection of Liquid Waste:
  - Solutions containing **D-Biopterin** should be collected in a separate, labeled container for liquid chemical waste.
  - Do not pour **D-Biopterin** solutions down the drain or into sewers.[\[1\]](#)
- Storage of Waste:
  - Store the sealed waste container in a designated, secure waste accumulation area.
  - This area should be well-ventilated and away from sources of ignition.[\[1\]](#)
- Final Disposal:
  - Arrange for the pickup and disposal of the waste container through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal

contractor.

- Disposal must be in accordance with all applicable local, state, and federal regulations.

## D-Biopterin Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **D-Biopterin** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **D-Biopterin** waste.

Disclaimer: This document provides general guidance. Always consult your institution's specific safety and disposal protocols, as well as local, state, and federal regulations, before handling or disposing of any chemical waste.

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## References

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